

Stability and storage conditions for 1-(Bromomethyl)-2-(trifluoromethyl)benzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-2-(trifluoromethyl)benzene

Cat. No.: B1295031

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **1-(Bromomethyl)-2-(trifluoromethyl)benzene**.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **1-(Bromomethyl)-2-(trifluoromethyl)benzene**?

A1: To ensure the stability and longevity of the compound, it should be stored in a cool, dry, and well-ventilated area.^[1] The container must be tightly sealed to prevent moisture ingress.^[1] For long-term storage, keeping it under an inert atmosphere (e.g., argon or nitrogen) and protected from light is recommended.^[2]

Q2: Is **1-(Bromomethyl)-2-(trifluoromethyl)benzene** stable at room temperature?

A2: The compound is chemically stable under standard ambient conditions (room temperature). However, prolonged exposure to elevated temperatures should be avoided as it can lead to decomposition.

Q3: What are the known incompatibilities of this compound?

A3: **1-(Bromomethyl)-2-(trifluoromethyl)benzene** is incompatible with strong bases and strong oxidizing agents.[3] Contact with these substances can lead to vigorous reactions and decomposition of the compound.

Q4: What are the primary hazards associated with handling **1-(Bromomethyl)-2-(trifluoromethyl)benzene**?

A4: This compound is a flammable liquid and vapor.[4] It causes severe skin burns and eye damage.[5] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should always be worn when handling this chemical.[3][6] All work should be conducted in a well-ventilated fume hood.[6]

Q5: What are the signs of decomposition?

A5: While visual inspection may not always be sufficient, a change in color or the appearance of solid precipitates could indicate decomposition or contamination. If you suspect degradation, it is advisable to re-analyze the material for purity before use.

Quantitative Data Summary

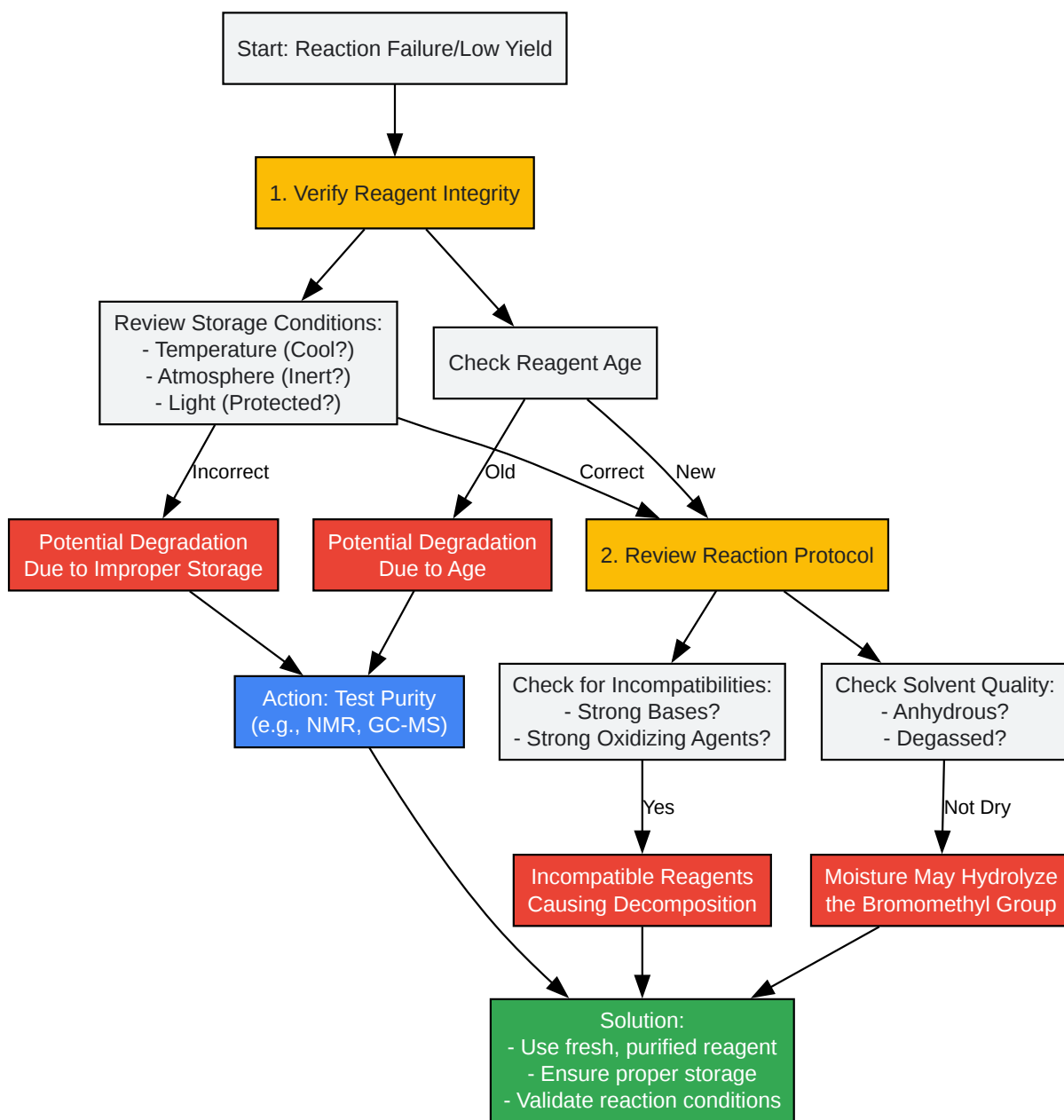
Parameter	Value	Source
Boiling Point	158 °C / 316.4 °F	[1]
Flash Point	69 °C / 156.2 °F	[1]
Molecular Weight	239.03 g/mol	[5]

Troubleshooting Guide

Encountering issues during your experiment? This guide provides a structured approach to troubleshoot common problems related to the use of **1-(Bromomethyl)-2-(trifluoromethyl)benzene**.

Problem: Reaction failure or low yield where **1-(Bromomethyl)-2-(trifluoromethyl)benzene** is a starting material.

This is a common issue that can often be traced back to the quality and handling of the reagent. Follow the workflow below to diagnose the potential cause.



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Troubleshooting workflow for reactions involving **1-(Bromomethyl)-2-(trifluoromethyl)benzene**.

Experimental Protocols

The high reactivity of the bromomethyl group makes **1-(Bromomethyl)-2-(trifluoromethyl)benzene** a versatile reagent for introducing the 2-(trifluoromethyl)benzyl moiety, primarily through nucleophilic substitution reactions.^[7]

General Protocol for Nucleophilic Substitution:

- Preparation: Under an inert atmosphere (e.g., argon or nitrogen), dissolve the nucleophile in a suitable anhydrous solvent (e.g., THF, DMF, or acetonitrile).
- Reagent Addition: To the solution of the nucleophile, add **1-(Bromomethyl)-2-(trifluoromethyl)benzene** dropwise at an appropriate temperature (often starting at 0 °C to control the initial reaction rate).
- Reaction: Allow the reaction mixture to stir at the designated temperature for the required time. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Once the reaction is complete, quench the reaction mixture (e.g., with water or a saturated ammonium chloride solution).
- Extraction and Purification: Extract the product with a suitable organic solvent. The combined organic layers are then washed, dried, and concentrated. The crude product is typically purified by column chromatography, recrystallization, or distillation.

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